

ammonium bisulfate phase transition gas liquid solid

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Compound Focus: Ammonium bisulfate

CAS No.: 7803-63-6

Cat. No.: S573663

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Fundamental Physical & Thermodynamic Properties

The table below summarizes key quantitative data for **ammonium bisulfate**.

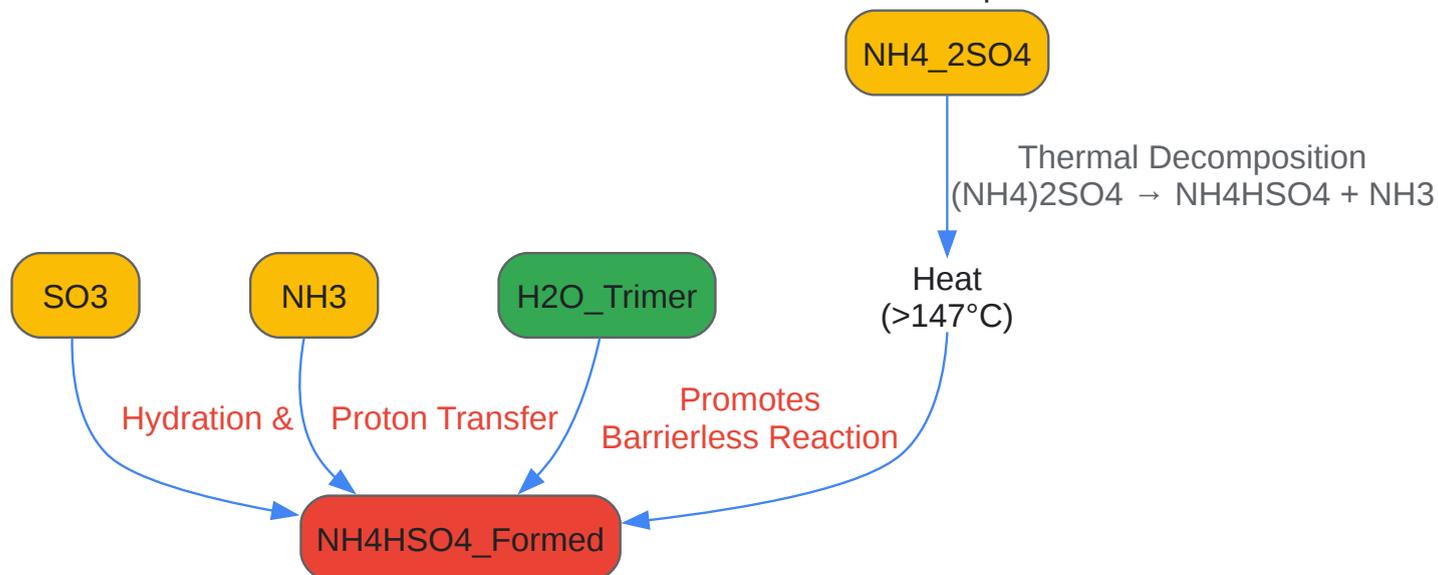
| Property | Value | Unit | Condition/Note | Source |
|---|------------------------------------|-------------------|----------------------------|---------|
| Melting Point | 147 [1], ~145 [2] | °C | - | [1] [2] |
| Boiling Point | 350 [2], 434.31 (calculated) [3] | °C, K | Joback Calculated Property | [2] [3] |
| Density | 1.78 [1], 1.79 [2] | g/cm ³ | - | [1] [2] |
| Solubility in Water | Very soluble, 1 M at 20 °C [1] [2] | - | Clear, colorless solution | [1] [2] |
| Standard Gibbs Energy of Formation ($\Delta_f G^\circ$) | -694.79 | kJ/mol | Joback Calculated Property | [3] |
| Enthalpy of Fusion ($\Delta_{fus} H^\circ$) | 17.61 | kJ/mol | Joback Calculated Property | [3] |

| Property | Value | Unit | Condition/Note | Source |
|---|----------|--------|----------------------------|--------|
| Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$) | 63.96 | kJ/mol | Joback Calculated Property | [3] |
| Critical Temperature (T_c) | 611.70 | K | Joback Calculated Property | [3] |
| Critical Pressure (P_c) | 11537.21 | kPa | Joback Calculated Property | [3] |

Formation and Decomposition Pathways

Ammonium bisulfate undergoes key transitions through formation and decomposition reactions, crucial for understanding its stability.

Ammonium Bisulfate Formation and Decomposition



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Key pathways for the formation and thermal decomposition of **ammonium bisulfate**.

Formation via SO₃ and NH₃ on Water Surfaces

- A significant atmospheric formation pathway occurs on the surface of water droplets involving sulfur trioxide (SO₃) and ammonia (NH₃) [4].
- **Mechanism:** This reaction is promoted by a "loop-structure" in water trimers (clusters of three water molecules), enabling a **near-barrierless proton transfer** to generate an NH₄⁺/HSO₄⁻ ion pair [4]. This is a key mechanism for aerosol particle nucleation [4].

Thermal Decomposition of Ammonium Sulfate

- **Ammonium bisulfate** is also produced from the thermal decomposition of ammonium sulfate:
 $(\text{NH}_4)_2\text{SO}_4 \rightarrow \text{NH}_4\text{HSO}_4 + \text{NH}_3$ [1].

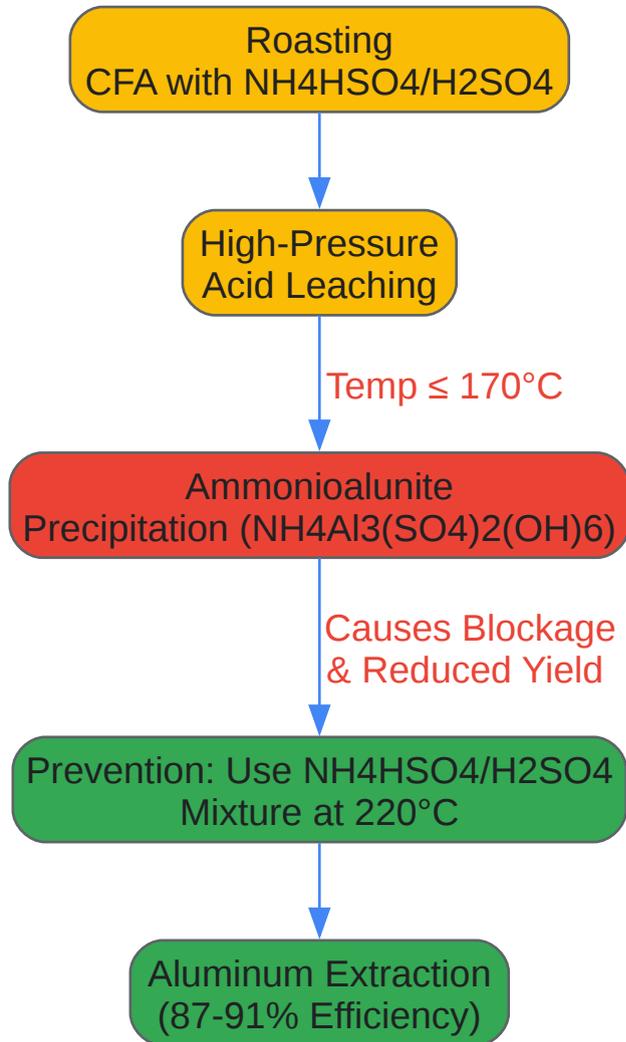
Phase Transitions in Industrial Processes

In industrial settings, phase transitions are manipulated for material processing and can cause operational challenges.

Roasting and Leaching for Aluminum Extraction

A key application is extracting aluminum from coal fly ash (CFA), involving solid-state reactions and precipitation [5].

Ammonium Bisulfate Process Flow in Aluminum Extraction



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Process flow for aluminum extraction, highlighting a critical solid precipitation issue and its solution.

- **Roasting:** CFA is roasted with **ammonium bisulfate** and sulfuric acid at **400–600 °C** to convert inert mullite into soluble salts [5]. The optimal temperature is **400 °C**, achieving >80% Al extraction in 2 hours [5].
- **Precipitation of Solids from Leachate:** During high-pressure acid leaching, using only **ammonium bisulfate** at temperatures **not exceeding 170 °C** leads to precipitation of **ammonioalunite** [5]. This solid has a regular cubic morphology and is insoluble in strong acids but soluble in bases [5]. This precipitation clogs systems and reduces yield [5].
- **Prevention Method:** This issue is prevented by using a **mixture of 40% NH₄HSO₄ and 7.5 M H₂SO₄ at 220 °C**, which suppresses crystal formation and allows for 87-91% aluminum extraction [5].

Deposition and Deactivation of SCR Catalysts

In environmental engineering, a critical "gas-to-solid" transition poses problems.

- **Context:** In Selective Catalytic Reduction (SCR) systems for flue gas denitrification, SO₂ is oxidized to SO₃, which reacts with ammonia and water vapor to form **ammonium bisulfate** [6].
- **Phase Transition:** Gaseous species deposit as a **liquid and then solid film** on catalyst surfaces as the temperature drops below the dew point (~280-320°C) [6].
- **Consequence:** This sticky solid layer blocks active sites and pores, leading to significant catalyst deactivation [6].

Safety and Handling Considerations

Given its corrosive nature, handling **ammonium bisulfate** requires precautions, especially during high-temperature phase changes.

- **Hazards:** Classified as causing **severe skin burns and eye damage** (Skin Corrosion 1B) [2]. It hydrolyzes in water, evolving some heat and forming sulfuric acid [2].
- **Personal Protective Equipment (PPE):** Wear **tightly fitting safety goggles, chemical-impermeable gloves, and fire-resistant impervious clothing** [2]. Use adequate ventilation and, if exposure limits are exceeded, a **full-face respirator** [2].

Key Takeaways for Researchers

- **Phase Behavior:** The transition between solid, solution, and decomposition products is highly dependent on **temperature, pressure, and the presence of other chemicals** like excess sulfuric acid.
- **Critical Solid Phases:** Be aware of the potential for **ammonioalunite precipitation** in acidic systems and **ammonium bisulfate deposition** in gas-phase processes involving SO₂, NH₃, and water.
- **Handling:** Its corrosive nature necessitates strict safety protocols, particularly when heating or processing aqueous solutions.

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